

Isopropyl Hydrogen Sulphate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Isopropyl hydrogen sulphate*

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Introduction

Isopropyl hydrogen sulphate, also known as propan-2-yl hydrogen sulfate, is an organosulfate compound with the chemical formula $C_3H_8O_4S$.^{[1][2]} It is a significant intermediate in various industrial chemical processes, most notably in the "strong-acid" process for the production of isopropyl alcohol from propylene.^{[3][4]} Its utility also extends to the synthesis of specialty chemicals, polymers, and pharmaceuticals, where it functions as a reactive intermediate, an acid catalyst, and a precursor in the production of detergents and cleaning agents.^{[2][5][6][7]} This technical guide provides an in-depth overview of the physicochemical properties, synthesis, chemical behavior, and analytical methodologies related to **isopropyl hydrogen sulphate**.

Physicochemical Properties

A summary of the key physicochemical properties of **isopropyl hydrogen sulphate** is presented in the table below. These properties are crucial for its handling, application in synthesis, and for the design of processes in which it is involved.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₈ O ₄ S	[1] [2] [5] [6] [8]
Molecular Weight	140.16 g/mol	[1] [2] [6]
IUPAC Name	propan-2-yl hydrogen sulfate	[1] [9]
CAS Number	6914-90-5	[1] [2] [9]
Appearance	Colorless, odorless liquid	[5]
Density	1.1155 g/cm ³ at 15 °C	[3]
Melting Point	245 °C	[2] [3]
pKa (predicted)	-2.84	[2] [3]
Solubility	Highly soluble in water and polar organic solvents.	[5]

Synthesis of Isopropyl Hydrogen Sulphate

Isopropyl hydrogen sulphate is primarily synthesized through the reaction of propylene or isopropyl alcohol with concentrated sulfuric acid. The "strong-acid" process, which utilizes propylene, is a common industrial method.[\[4\]](#) For laboratory-scale synthesis, the reaction of isopropyl alcohol with sulfuric acid is often employed.

Synthesis from Isopropyl Alcohol and Sulfuric Acid: A Laboratory-Scale Protocol

This protocol describes a general procedure for the synthesis of **isopropyl hydrogen sulphate** from isopropyl alcohol and concentrated sulfuric acid.

Materials:

- Isopropyl alcohol
- Concentrated sulfuric acid (98%)
- Ice bath

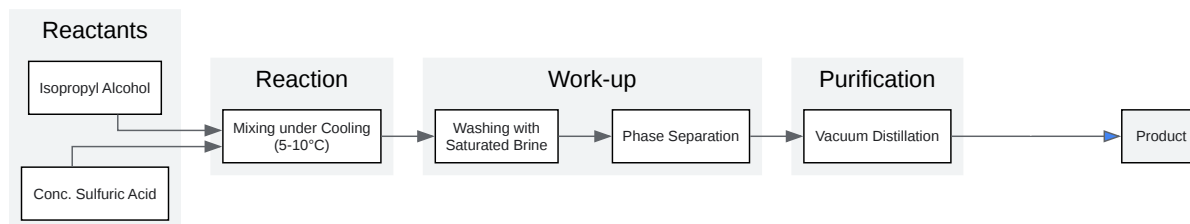
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Saturated brine solution
- Separatory funnel
- Rotary evaporator

Procedure:

- Place a round-bottom flask containing a magnetic stir bar in an ice bath to maintain a low temperature.
- Add a measured amount of concentrated sulfuric acid to the flask and begin stirring.
- Slowly add isopropyl alcohol to the stirred sulfuric acid dropwise using a dropping funnel. The temperature of the reaction mixture should be carefully monitored and maintained between 5-10°C to minimize the formation of byproducts.[3]
- After the addition is complete, continue stirring the mixture in the ice bath for a specified period to ensure the reaction goes to completion.
- Once the reaction is complete, the mixture is carefully transferred to a separatory funnel.
- The mixture is then washed with a saturated brine solution to remove any unreacted isopropyl alcohol and excess water.[3]
- The organic layer containing the **isopropyl hydrogen sulphate** is separated.
- The final product can be purified by vacuum distillation.[3]

Logical Flow of Synthesis:

Synthesis of Isopropyl Hydrogen Sulphate



HPLC Analysis Workflow



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